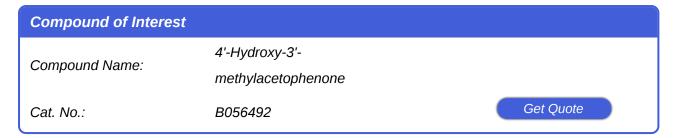


The Solubility Profile of 4'-Hydroxy-3'-methylacetophenone: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4'- Hydroxy-3'-methylacetophenone** (CAS 876-02-8), a phenolic compound with applications in various research and development sectors. Understanding the solubility of this compound in different solvents is critical for its application in synthesis, formulation, and biological studies. This document presents available quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **4'-Hydroxy-3'-methylacetophenone** has been reported in a range of common organic solvents and water. The following table summarizes the available quantitative data, providing a valuable resource for solvent selection in experimental design.



Solvent	Temperature (°C)	Solubility (g/L)
Acetone	25	798.83[1]
Acetonitrile	25	696.23[1]
n-Butanol	25	303.25[1]
1,4-Dioxane	25	972.13[1]
N,N-Dimethylformamide (DMF)	25	1028.31[1]
Ethanol	25	509.3[1]
Ethyl Acetate	25	393.81[1]
Isobutanol	25	268.68[1]
Isopropanol	25	465.39[1]
Methanol	25	527.64[1]
Methyl Acetate	25	582.73[1]
n-Propanol	25	398.43[1]
Toluene	25	105.87[1]
Water	25	9.07[1]
Water (estimated)	25	9.392[2]

Note: The primary source for the majority of this data is a single online compilation. While extensive, independent verification from peer-reviewed literature is recommended for critical applications.

Experimental Protocols for Solubility Determination

A precise and reproducible experimental protocol is essential for determining the solubility of a compound. The following methodologies are based on established practices for organic compounds and are specifically adapted for **4'-Hydroxy-3'-methylacetophenone**.

Equilibrium Shake-Flask Method



This is a widely accepted method for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

Materials:

- 4'-Hydroxy-3'-methylacetophenone (high purity)
- Selected solvent (analytical grade)
- Temperature-controlled orbital shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of 4'-Hydroxy-3'methylacetophenone to a vial containing a known volume of the solvent. The presence of
 undissolved solid is crucial to ensure that the solution reaches saturation.
- Equilibration: Seal the vials tightly and place them in the temperature-controlled shaker or
 water bath set to the desired temperature (e.g., 25°C). Agitate the samples for a sufficient
 period (typically 24-72 hours) to ensure that equilibrium between the dissolved and
 undissolved solute is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the set temperature for at least 24 hours to allow the excess solid to settle.
- Sample Collection and Filtration: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately filter the sample through a syringe filter into a clean vial to



remove any undissolved microparticles.

Quantification:

- Gravimetric Analysis: A known volume of the filtered saturated solution is transferred to a
 pre-weighed container. The solvent is then evaporated under a gentle stream of nitrogen
 or in a vacuum oven at a temperature that does not cause decomposition of the solute.
 The container with the dried solute is then re-weighed. The solubility is calculated from the
 mass of the residue and the initial volume of the solution.
- Instrumental Analysis (HPLC/UV-Vis): Prepare a series of standard solutions of 4'-Hydroxy-3'-methylacetophenone of known concentrations in the chosen solvent. Generate a calibration curve by plotting the instrument response (e.g., peak area for HPLC, absorbance for UV-Vis) against the concentration. Dilute the filtered saturated solution with a known factor to bring its concentration within the range of the calibration curve. Analyze the diluted sample and determine its concentration from the calibration curve. The solubility is then calculated by multiplying the concentration by the dilution factor.

Visual Method for Qualitative Solubility Assessment

This method provides a rapid, albeit less precise, determination of solubility.

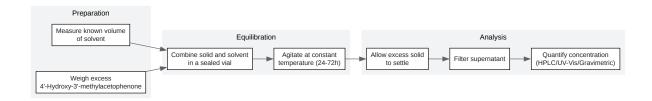
Procedure:

- Add a small, known amount of 4'-Hydroxy-3'-methylacetophenone (e.g., 1-5 mg) to a test tube.
- Incrementally add a known volume of the solvent (e.g., 0.1 mL at a time) to the test tube.
- After each addition, vortex or shake the test tube vigorously for a set period (e.g., 1-2 minutes).
- Observe the solution for the complete dissolution of the solid.
- The solubility can be estimated based on the volume of solvent required to completely dissolve the known mass of the solute.



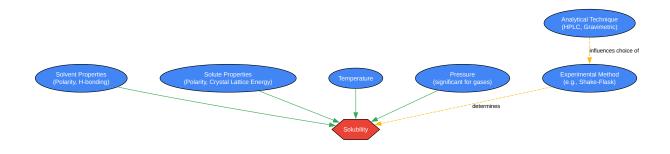
Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the experimental determination of solubility and the relationship between key experimental parameters.



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Caption: Experimental workflow for the shake-flask solubility determination method.



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Caption: Factors influencing the solubility of 4'-Hydroxy-3'-methylacetophenone.



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